

"Diocetyldecyl isophorone diisocyanate" CAS number and molecular weight

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Compound of Interest

Compound Name: *Diocetyldecyl isophorone diisocyanate*

Cat. No.: *B573659*

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An in-depth analysis of "**Diocetyldecyl isophorone diisocyanate**" reveals a chemical substance with specific properties and a limited public footprint, primarily within chemical databases and regulatory systems. This guide serves to consolidate the available technical information for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Diocetyldecyl isophorone diisocyanate is identified by the CAS number 185529-25-3.[1][2] It has a molecular formula of C₄₈H₉₄N₂O₄ and a molecular weight of 763.3 g/mol .[1][2] The compound is also known by synonyms such as Diocetyldecyl IPDI and Monoderm U-18.[2]

While detailed experimental data on this specific molecule is not widely published, its core structure is based on Isophorone diisocyanate (IPDI), a well-characterized aliphatic diisocyanate.[3][4] IPDI itself is a cycloaliphatic diisocyanate known for its use in the production of light-stable and weather-resistant polyurethanes.[3][4] The "diocetyldecyl" modification suggests the addition of two octyldecyl chains, significantly increasing its molecular weight and likely altering its physical properties, such as increasing hydrophobicity.

Below is a summary of the key quantitative data for **Diocetyldecyl isophorone diisocyanate** and its parent compound, Isophorone diisocyanate.

Property	Diioctyldecyl isophorone diisocyanate	Isophorone diisocyanate (IPDI)
CAS Number	185529-25-3[1][2]	4098-71-9[3][5][6][7]
Molecular Formula	C48H94N2O4[1][2]	C12H18N2O2[3][7][8][9]
Molecular Weight	763.3 g/mol [1][2]	222.28 g/mol [6][7][10]
IUPAC Name	2-octyldecyl N-[[1,3,3-trimethyl-5-(2-octyldecoxycarbonylamino)cyclohexyl]methyl]carbamate[2]	5-isocyanato-1-(isocyanatomethyl)-1,3,3-trimethylcyclohexane[3]

Synthesis and Reactivity

The synthesis of **Diioctyldecyl isophorone diisocyanate** is not explicitly detailed in publicly available literature. However, the synthesis of the parent molecule, IPDI, is well-documented and typically involves the phosgenation of isophorone diamine.[3][11] It is plausible that **Diioctyldecyl isophorone diisocyanate** is synthesized through a derivative pathway, where the isocyanate groups of IPDI react with an octyldecyl alcohol.

The reactivity of isocyanates is characterized by their reaction with nucleophiles, particularly compounds containing active hydrogen atoms such as alcohols, amines, and water.[6] This reactivity is the basis for the formation of polyurethanes. In the context of drug development, this reactivity can be harnessed for crosslinking biopolymers or creating drug delivery systems.

Potential Applications in Drug Development

While direct applications of **Diioctyldecyl isophorone diisocyanate** in drug development are not documented, the parent compound, IPDI, has been explored in this field. For instance, IPDI has been used as a crosslinking agent for gelatin to create a carrier for controlled drug release.[12] The study demonstrated that crosslinking gelatin with IPDI altered its solubility and swelling properties, enabling controlled release of a model drug, 5-Fluorouracil.[12]

The inclusion of long alkyl chains in "**Diioctyldecyl isophorone diisocyanate**" would likely enhance its hydrophobic character. This property could be leveraged in the design of drug

delivery systems for hydrophobic drugs or for creating more stable and less water-swelling biomaterial matrices.

Experimental Protocols

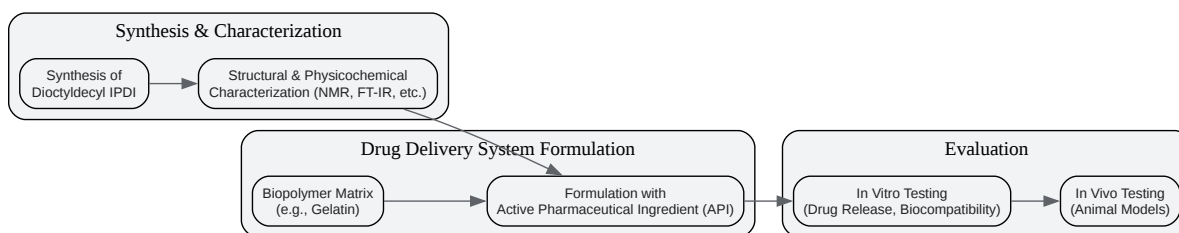
Detailed experimental protocols for "**Diocetyldecyl isophorone diisocyanate**" are not available. However, a general understanding of the methodologies used for related compounds can be inferred from the literature on IPDI.

Synthesis of Isophorone Diisocyanate (General Overview): A common method for synthesizing IPDI involves the reaction of isophorone diamine with phosgene or a phosgene equivalent like triphosgene.^{[3][11]} The reaction is typically carried out in an organic solvent, and the product is purified by distillation.^{[3][11]}

Crosslinking of Gelatin with Isophorone Diisocyanate (Example Protocol): A study on IPDI-crosslinked gelatin for drug delivery provides insight into a potential application.^[12] In this research, gelatin was crosslinked with IPDI to modify its properties for controlled drug release. The resulting material was analyzed using various techniques including FT-IR and proton NMR for chemical structure, thermal analysis for stability, and in vitro studies to assess drug release kinetics.^[12]

Logical Relationships and Workflows

The potential utility of **Diocetyldecyl isophorone diisocyanate** in a research and development context, particularly for drug delivery, can be visualized as a logical workflow. This process would begin with the synthesis and characterization of the compound, followed by its application in creating a drug delivery system, and culminating in the evaluation of the system's performance.



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Caption: A conceptual workflow for the development of a drug delivery system using **Diocetyldecyl isophorone diisocyanate**.

In conclusion, while "**Diocetyldecyl isophorone diisocyanate**" is a recognized chemical entity with a specific CAS number and molecular weight, detailed technical information and its applications, particularly in drug development, are not extensively documented in public literature. Its properties can be inferred from its parent compound, Isophorone diisocyanate, suggesting potential as a hydrophobic crosslinker in biomaterials and drug delivery systems. Further research would be necessary to fully elucidate its characteristics and potential applications.

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References

- 1. GSRS [precision.fda.gov]
- 2. Diocetyldecyl IPDI | C₄₈H₉₄N₂O₄ | CID 71587601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isophorone diisocyanate - Wikipedia [en.wikipedia.org]
- 4. ISOPHORONE DIISOCYANATE - Ataman Kimya [atamanchemicals.com]

- 5. osha.gov [osha.gov]
- 6. Isophorone diisocyanate | 4098-71-9 [chemicalbook.com]
- 7. eastharbourgroup.com [eastharbourgroup.com]
- 8. vencorex.com [vencorex.com]
- 9. Isophorone diisocyanate, mixture of isomers, 98% | Fisher Scientific [fishersci.ca]
- 10. Isophorone diisocyanate | C₁₂H₁₈N₂O₂ | CID 169132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. CN103145586A - Synthetic method of isophorone diisocyanate - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
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